

IUPAC name for C₆H₁₁NOS compound

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

	5-
Compound Name:	METHANESULFINYLPENTANENI TRILE
CAS No.:	61121-66-2
Cat. No.:	B3054558

[Get Quote](#)

The Chemical and Pharmacological Landscape of C₆H₁₁NOS: A Technical Guide to 5-(Methylsulfinyl)pentanenitrile

Executive Summary

In the fields of pharmacognosy and drug development, the molecular formula C₆H₁₁NOS represents several isomeric structures. While it can denote minor synthetic intermediates like 2-ethylthiomorpholin-3-one or 5-methylsulfonylpentanenitrile oxide [1](#)[\[1\]](#), the most biologically and pharmacologically critical compound sharing this formula is 5-(methylsulfinyl)pentanenitrile (commonly referred to as sulforaphane nitrile) [2](#)[\[2\]](#).

As a Senior Application Scientist navigating the extraction and formulation of cruciferous-derived therapeutics, understanding the structural and mechanistic divergence between the active isothiocyanate (sulforaphane, C₆H₁₁NOS₂) and its inactive nitrile analog (C₆H₁₁NOS) is paramount. This whitepaper provides an in-depth analysis of the IUPAC nomenclature, biosynthetic pathways, analytical quantification protocols, and pharmacological implications of 5-(methylsulfinyl)pentanenitrile.

Structural Deconstruction & IUPAC Nomenclature

To manipulate a compound in a drug development pipeline, one must first deconstruct its chemical identity. The IUPAC name 5-(methylsulfinyl)pentanenitrile precisely maps the molecule's functional topology:

- pentanenitrile: The core backbone consists of a five-carbon aliphatic chain terminating in a nitrile group ($\text{-C}\equiv\text{N}$). The nitrile carbon is designated as C1.
- 5-(methylsulfinyl): At the C5 position, a methylsulfinyl group (-S(=O)CH_3) is attached. This sulfoxide moiety is highly polar and identical to the one found in the active drug sulforaphane.

Crucially, unlike sulforaphane which possesses an electrophilic isothiocyanate (-N=C=S) group, this $\text{C}_6\text{H}_{11}\text{NOS}$ isomer terminates in a stable nitrile. This single functional group substitution fundamentally alters its pharmacological viability.

Table 1: Quantitative Physicochemical Properties of 5-(methylsulfinyl)pentanenitrile

Property	Value	Causality / Technical Significance
IUPAC Name	5-(methylsulfinyl)pentanenitrile	Standardized nomenclature defining the sulfoxide and nitrile functional groups.
Molecular Formula	C6H11NOS	Differentiates the compound from the active isothiocyanate sulforaphane (C6H11NOS2).
Molecular Weight	145.23 g/mol	Low molecular weight facilitates rapid absorption, though it lacks target affinity 2[2] .
Exact Mass	145.056135 Da	Critical parameter for LC-MS/MS MRM transition targeting 2[2] .
XLogP3	-0.3	High polarity necessitates reverse-phase chromatography with high aqueous mobile phases 2[2] .
H-Bond Donors/Acceptors	0 / 2	Impacts binding pocket interactions; the lack of donors limits specific kinase/receptor docking 2[2] .

Mechanistic Biosynthesis: The Myrosinase-ESP Divergence

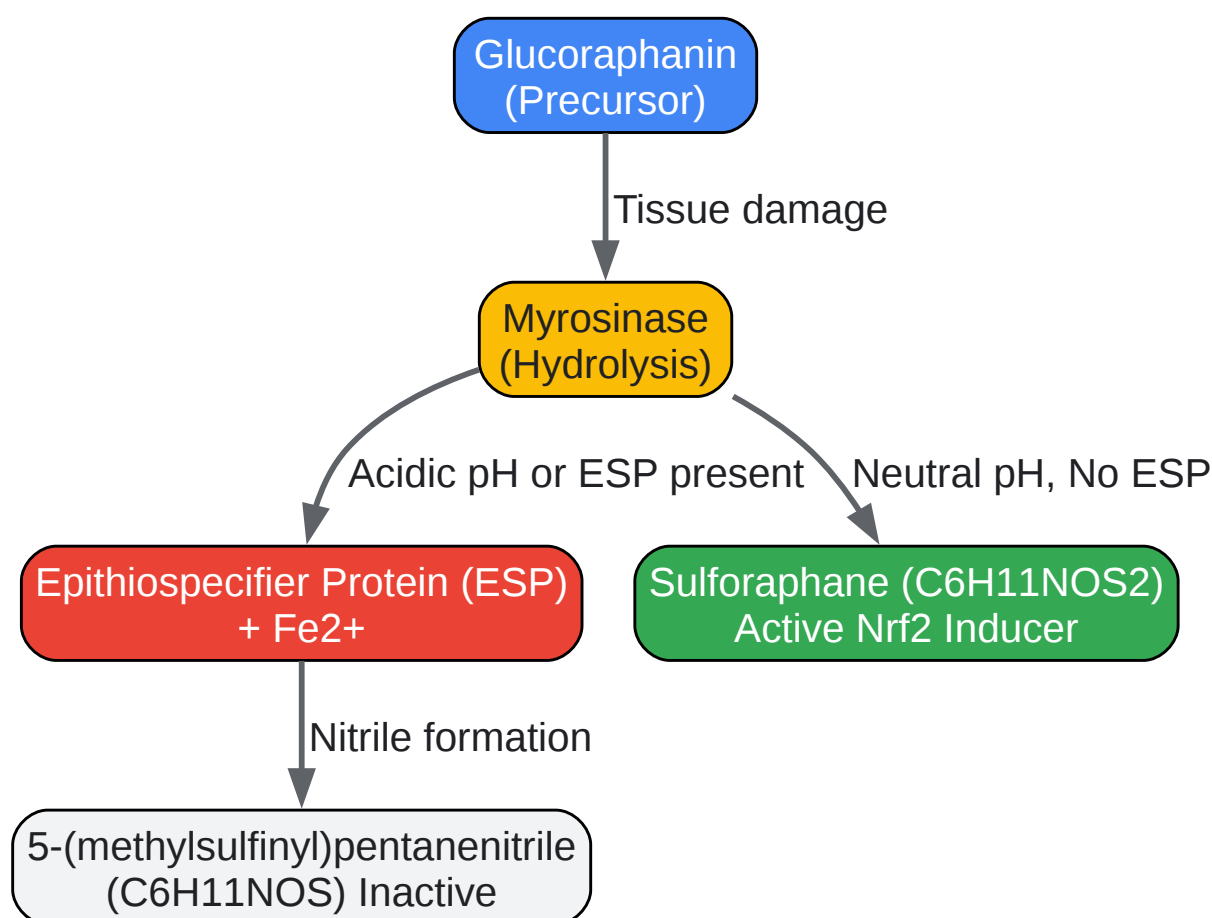
The presence of 5-(methylsulfinyl)pentanenitrile in a biological sample is not the result of direct de novo synthesis, but rather a specific enzymatic degradation pathway of the parent glucosinolate, glucoraphanin [3\[4\]](#).

When cruciferous plant tissue is subjected to mechanical stress, the enzyme myrosinase hydrolyzes glucoraphanin. The reaction pathway bifurcates based entirely on the biochemical

microenvironment:

- The Isothiocyanate Pathway: At a neutral pH, the aglycone undergoes a spontaneous Lossen rearrangement to form sulforaphane ($C_6H_{11}NOS_2$), the potent Nrf2 activator [5](#)[\[6\]](#).
- The Nitrile Pathway: In the presence of Epithiospecifier Protein (ESP), acidic pH, or elevated ferrous ions (Fe^{2+}), the Lossen rearrangement is bypassed. This yields 5-(methylsulfinyl)pentanenitrile ($C_6H_{11}NOS$) and elemental sulfur [3](#)[\[4\]](#).

For manufacturers of brassica vegetable supplements, minimizing the formation of this nitrile in favor of the active isothiocyanate is a critical patentable metric [7](#)[\[7\]](#).



[Click to download full resolution via product page](#)

Enzymatic divergence of glucoraphanin into sulforaphane or 5-(methylsulfinyl)pentanenitrile.

Analytical Workflow: LC-MS/MS Protocol for Nitrile Quantification

To ensure the efficacy of brassica-derived therapeutics, researchers must rigorously quantify and minimize the C₆H₁₁NOS nitrile content [7](#)[7]. The following protocol outlines a self-validating LC-MS/MS system designed to accurately isolate and measure 5-(methylsulfinyl)pentanenitrile.

Objective: Isolate and quantify C₆H₁₁NOS (nitrile) against C₆H₁₁NOS₂ (isothiocyanate) to validate extraction efficiency and ESP deactivation.

- Step 1: Lyophilization and Flash Freezing
 - Procedure: Flash-freeze botanical samples in liquid nitrogen immediately upon harvest, followed by lyophilization to absolute dryness.
 - Causality: Water is the required medium for myrosinase activity. Removing water halts all endogenous enzymatic conversion, preserving the native glucosinolate profile until controlled hydrolysis is desired.
- Step 2: Controlled Hydrolysis with Exogenous Myrosinase
 - Procedure: Rehydrate the lyophilized powder in a buffered solution (pH 6.5). Spike the matrix with a known activity unit of exogenous myrosinase (e.g., from horseradish) and a stable isotope-labeled internal standard (e.g., ¹³C-labeled sulforaphane nitrile).
 - Causality: Standardizing the enzyme concentration and pH overrides the variable endogenous myrosinase/ESP ratios, allowing for precise, reproducible conversion kinetics. The internal standard validates matrix effects and recovery rates, creating a self-validating quantification loop.
- Step 3: Liquid-Liquid Extraction (LLE)

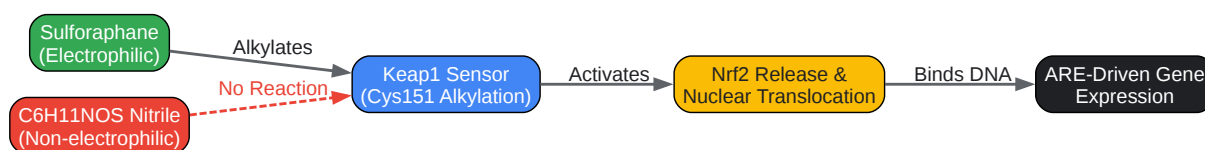
- Procedure: Extract the aqueous hydrolysate with dichloromethane (DCM) in a 1:1 ratio, vortexing for 5 minutes.
- Causality: DCM selectively partitions the moderately polar sulfoxides (both the nitrile and isothiocyanate) away from highly polar unreacted glucosinolates and cellular debris, concentrating the analytes of interest without causing thermal degradation.
- Step 4: LC-MS/MS MRM Quantification
 - Procedure: Inject the organic layer into a C18 reverse-phase column coupled to a triple quadrupole mass spectrometer. Monitor the specific Multiple Reaction Monitoring (MRM) transition for the nitrile (m/z 146.0 $[M+H]^+ \rightarrow$ product ion).
 - Causality: MRM provides absolute structural specificity. By comparing the peak area of the endogenous C6H11NOS against the ^{13}C -labeled internal standard, the system self-corrects for any ion suppression or extraction losses, ensuring absolute quantitative accuracy.

Pharmacological Relevance in Nrf2/Keap1 Therapeutics

The primary pharmacological target of sulforaphane is the Keap1-Nrf2-ARE pathway, a master regulator of cytoprotective and antioxidant genes (e.g., NQO1, HO-1) [8\[8\]](#). Sulforaphane activates this pathway by electrophilically alkylating specific cysteine residues (specifically Cys151) on the Keap1 sensor protein, causing conformational changes that release Nrf2 [8\[8\]](#).

The Causality of Nitrile Inactivity: Because 5-(methylsulfinyl)pentanenitrile (C6H11NOS) replaces the reactive isothiocyanate group with a stable nitrile group, it lacks the necessary electrophilicity to alkylate Keap1 thiols. Consequently, it fails to induce Nrf2 nuclear translocation or upregulate downstream defensive enzymes [5\[6\]](#).

In modern drug development, the C6H11NOS compound serves dual purposes: it acts as a critical negative control in Nrf2 activation assays to prove that the isothiocyanate moiety is the sole driver of efficacy, and it functions as an industrial biomarker for suboptimal extraction processes where ESP was not properly deactivated [7\[7\]](#).



[Click to download full resolution via product page](#)

Differential impact of sulforaphane and its C6H11NOS nitrile analog on the Keap1-Nrf2 pathway.

References

- AromaDb - CSIR CIMAP AROMA | Compound Details (5-methylsulfanylpentanenitrile oxide). Available at: [\[Link\]](#)^[1]
- PubChem (NIH) - 5-(Methylsulfinyl)pentanenitrile | C6H11NOS | CID 543743. Available at: [\[Link\]](#)^[2]
- MDPI - Sulforaphane in Cancer Prevention and Therapy: A State-of-the-Art Review of Epidemiological Evidence, Molecular Mechanisms, and Translational Challenges. Available at: [\[Link\]](#)^[6]
- Frontiers - Glucoraphanin conversion into sulforaphane and related compounds by gut microbiota. Available at: [\[Link\]](#)^[4]
- MDPI - Sulforaphane and Brain Health: From Pathways of Action to Effects on Specific Disorders. Available at: [\[Link\]](#)^[8]
- Google Patents - US5686108A - Brassica vegetable supplement and process for manufacture. Available at: [\[7\]](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- [1. aromadb.cimapbioinfo.in](http://aromadb.cimapbioinfo.in) [aromadb.cimapbioinfo.in]
- [2. 5-\(Methylsulfinyl\)pentanenitrile | C6H11NOS | CID 543743 - PubChem](https://pubchem.ncbi.nlm.nih.gov) [pubchem.ncbi.nlm.nih.gov]
- [3. public-pages-files-2025.frontiersin.org](https://public-pages-files-2025.frontiersin.org) [public-pages-files-2025.frontiersin.org]
- [4. public-pages-files-2025.frontiersin.org](https://public-pages-files-2025.frontiersin.org) [public-pages-files-2025.frontiersin.org]
- [5. mdpi.com](https://mdpi.com) [mdpi.com]
- [6. mdpi.com](https://mdpi.com) [mdpi.com]
- [7. US5686108A - Brassica vegetable supplement and process for manufacture - Google Patents](https://patents.google.com) [patents.google.com]
- [8. mdpi.com](https://mdpi.com) [mdpi.com]
- To cite this document: BenchChem. [IUPAC name for C6H11NOS compound]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b3054558/docs#iupac-name-for-c6h11nos-compound>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check